

# Application Notes and Protocols for GD2 Immunoprecipitation from Cell Lysates

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## Compound of Interest

Compound Name: *ganglioside GD2*

Cat. No.: *B164462*

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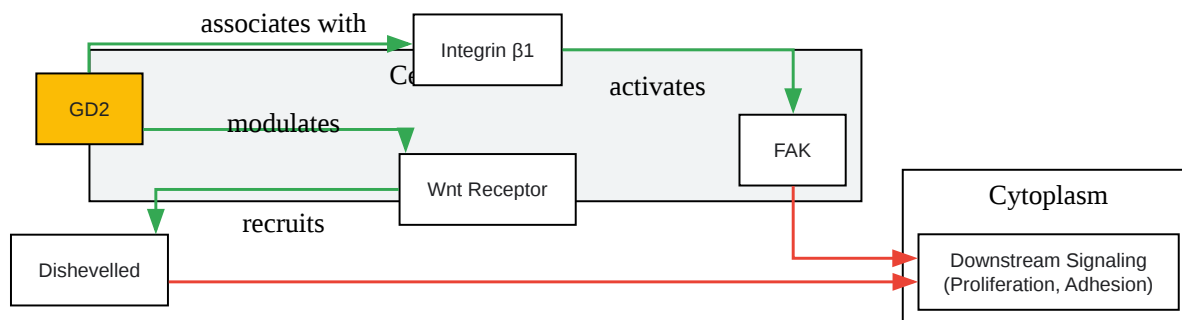
For Researchers, Scientists, and Drug Development Professionals

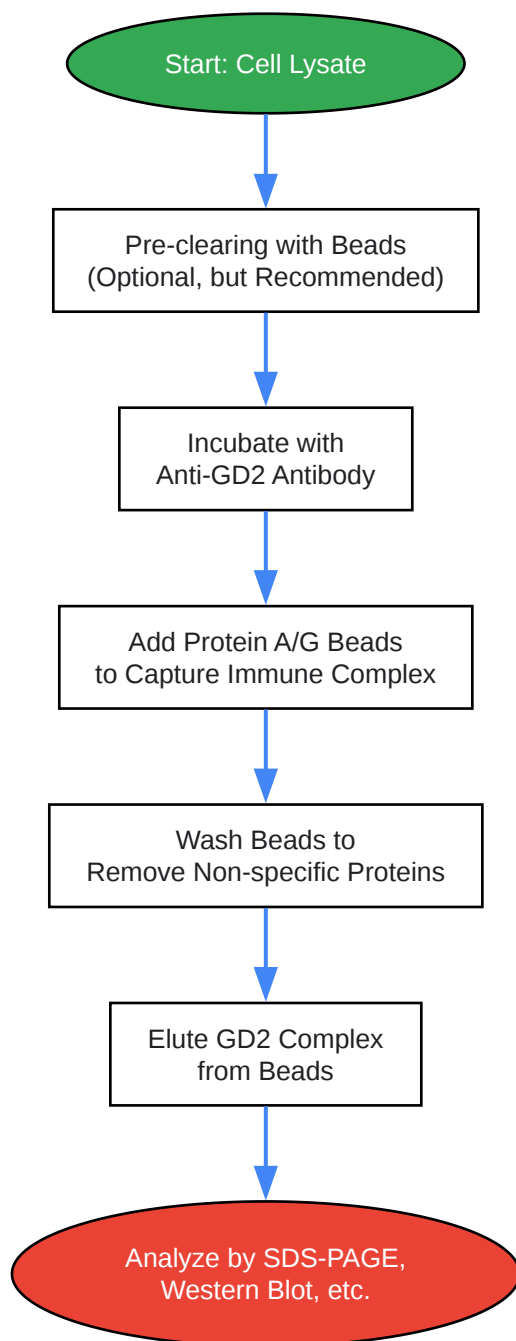
## Introduction

The disialoganglioside **GD2** is a glycolipid expressed on the outer cell membrane of various tumors of neuroectodermal origin, including neuroblastoma and melanoma, with limited expression in normal tissues.[1][2][3] This differential expression makes GD2 an attractive target for cancer immunotherapy.[1] Immunoprecipitation (IP) of GD2 is a critical technique for studying its expression, cellular interactions, and role in signaling pathways. These application notes provide a detailed protocol for the successful immunoprecipitation of GD2 from cell lysates, intended for researchers in academia and the pharmaceutical industry.

## Signaling Pathway Involving GD2

GD2 is known to play a role in membrane microdomains, often referred to as lipid rafts, which are involved in signal transduction and cellular trafficking. It has been implicated in the Wnt signaling pathway, which influences cellular proliferation and differentiation. GD2 can associate with other proteins, such as the focal adhesion kinase (FAK), within these microdomains to modulate downstream cellular responses. Understanding these interactions is crucial for elucidating the biological functions of GD2 in cancer progression.





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## References

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